

Application Notes and Protocols: Dispersion of Vat Black 27 in Polymer Matrices

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Compound of Interest

Compound Name: **Vat Black 27**

Cat. No.: **B15554348**

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Introduction

Vat Black 27, also known as C.I. **Vat Black 27**, is an anthraquinone-based dye characterized by its black powder appearance.^{[1][2]} While traditionally used in the textile industry for dyeing cellulosic fibers like cotton and viscose due to its excellent color fastness, its application can be extended to coloring polymer matrices.^{[3][4][5]} Achieving a uniform and stable dispersion of **Vat Black 27** in polymers is crucial for obtaining desired aesthetic and functional properties in the final product.

This document provides a detailed protocol for the dispersion of **Vat Black 27** in various polymer matrices. It covers the fundamental properties of the dye, methods for surface treatment to enhance compatibility, and detailed procedures for both melt blending and solvent dispersion techniques.

Properties of Vat Black 27

A summary of the key physical and chemical properties of **Vat Black 27** is presented in Table 1. Understanding these properties, particularly its insolubility in common solvents, is essential for selecting an appropriate dispersion strategy.

Table 1: Properties of **Vat Black 27**

Property	Value	Reference
C.I. Name	Vat Black 27, 69005	[1]
CAS Number	2379-81-9	[1][5][6]
Molecular Formula	C ₄₂ H ₂₃ N ₃ O ₆	[1][2][5]
Molecular Weight	665.65 g/mol	[1][5]
Appearance	Black powder	[1][2]
Solubility	Insoluble in water, acetone, ethanol, toluene, xylene. Slightly soluble in chloroform and pyridine. Soluble in o-chlorophenol.	[1][2]
Light Fastness	Excellent	[2][3]
Washing Fastness	Excellent	[3]
Toxicity	Limited data available. Indicated for research use. Some acute toxicity data exists from animal studies.	[6][7]

Experimental Protocols

The successful dispersion of **Vat Black 27** in a polymer matrix is a multi-step process involving wetting, de-agglomeration, and stabilization.[8][9][10][11] The following protocols outline methods to achieve a high-quality dispersion.

Pre-treatment: Surface Modification of Vat Black 27

Untreated **Vat Black 27** particles may exhibit poor compatibility with non-polar polymer matrices, leading to agglomeration. Surface treatment can significantly improve dispersion.[12][13]

Objective: To coat the surface of **Vat Black 27** particles with a compatibilizing agent to improve wetting and adhesion to the polymer matrix.

Materials:

- **Vat Black 27** powder
- Surface treatment agent (e.g., silane coupling agent, titanate coupling agent, fatty acid such as stearic acid, or a low molecular weight polymer compatible with the matrix)
- Solvent (if required for the treatment agent)
- High-speed mixer or blender
- Oven for drying

Procedure:

- Selection of Surface Treatment Agent: Choose an agent based on the polymer matrix. For example, aminosilanes are effective for polyamide matrices, while stearic acid can be used for polyolefins.
- Dry Coating Method: a. In a high-speed mixer, add the **Vat Black 27** powder. b. Gradually add the surface treatment agent (typically 0.5-2.0% by weight of the pigment) while mixing at high speed. c. The heat generated from the friction will help to evenly coat the pigment particles. d. Continue mixing for 10-15 minutes to ensure uniform coating.
- Wet Coating Method: a. Dissolve the surface treatment agent in a suitable solvent. b. Create a slurry of **Vat Black 27** in the solvent containing the treatment agent. c. Mix the slurry for 1-2 hours. d. Remove the solvent by evaporation in an oven at a temperature below the decomposition point of the pigment and treatment agent.
- Post-Treatment: The surface-treated **Vat Black 27** is now ready for dispersion into the polymer matrix.

Protocol 1: Melt Blending for Thermoplastics

Melt blending is a common technique for dispersing pigments in thermoplastic polymers such as polyethylene (PE), polypropylene (PP), and polystyrene (PS).[\[14\]](#)[\[15\]](#) This can be done by direct mixing or through the creation of a masterbatch.

Objective: To disperse **Vat Black 27** into a thermoplastic matrix using heat and shear.

Equipment:

- Twin-screw extruder or a high-intensity mixer (e.g., Banbury mixer)
- Polymer resin pellets
- Surface-treated or untreated **Vat Black 27**
- Dispersing agent (e.g., low molecular weight polyethylene wax, stearates)[16]

Procedure:

- Masterbatch Preparation (Recommended): a. Pre-mix a high concentration of **Vat Black 27** (e.g., 20-50 wt%) with the carrier polymer (the same as or compatible with the final polymer matrix) and a dispersing agent in a blender.[15] b. Feed the pre-mix into a twin-screw extruder. c. Melt and compound the mixture at a temperature appropriate for the carrier polymer, ensuring high shear to break down agglomerates. d. Extrude the compounded material and pelletize it to create the masterbatch.
- Final Compounding: a. Dry blend the masterbatch pellets with the natural polymer pellets at the desired final concentration of **Vat Black 27** (let-down ratio). b. Feed the blend into an extruder or injection molding machine for the final processing step. c. The processing parameters (temperature, screw speed) should be optimized to ensure good dispersion without degrading the polymer or pigment.[17]

Table 2: Summary of Melt Blending Parameters

Parameter	Recommendation
Pigment Loading (Masterbatch)	20 - 50 wt%
Dispersing Agent	1 - 5 wt% of pigment
Processing Temperature	Dependent on polymer matrix
Screw Speed	High shear configuration

Protocol 2: Solvent Dispersion for Coatings and Films

For applications such as coatings, inks, or solvent-cast films, **Vat Black 27** can be dispersed in a liquid medium containing the dissolved polymer.[18]

Objective: To create a stable dispersion of **Vat Black 27** in a polymer solution.

Equipment:

- High-speed disperser (e.g., Cowles dissolver), ball mill, or ultrasonicator
- Polymer resin
- Suitable solvent for the polymer
- Surface-treated **Vat Black 27**
- Dispersing agent/surfactant

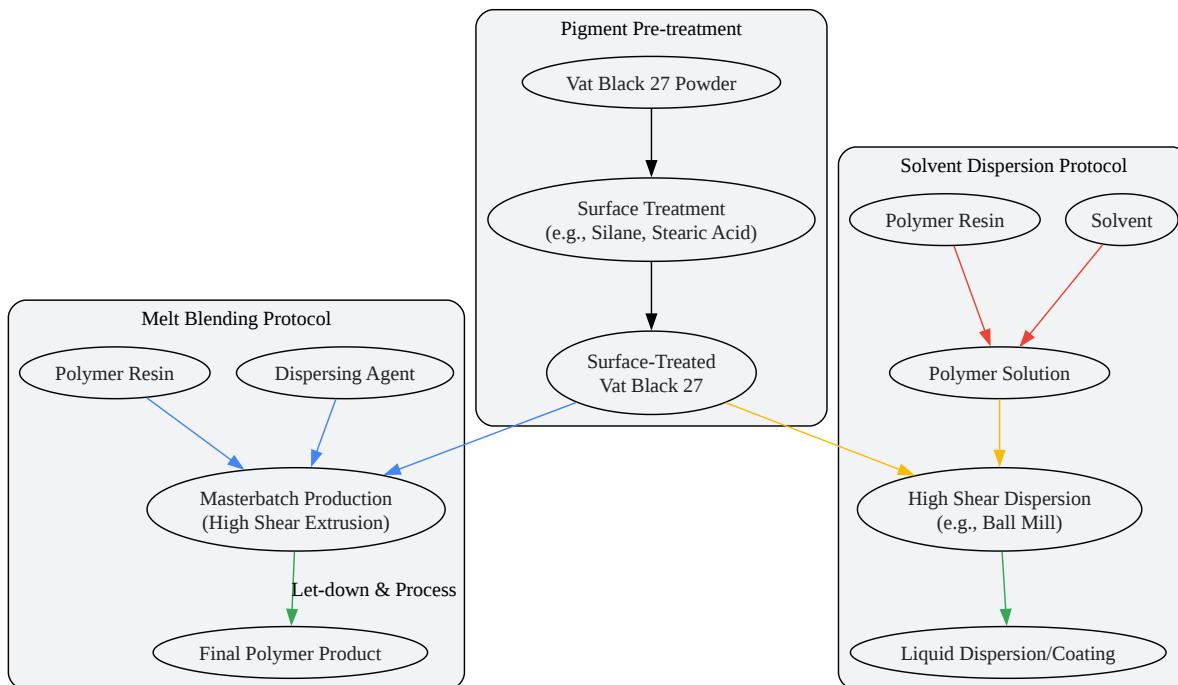
Procedure:

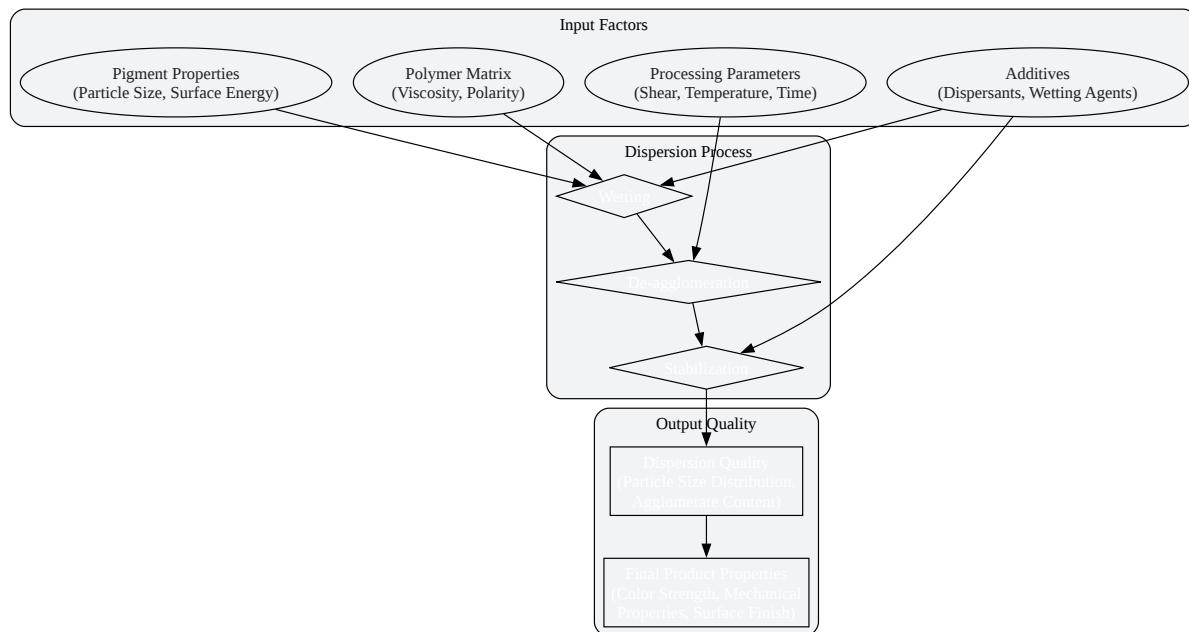
- Preparation of Polymer Solution: Dissolve the polymer resin in a suitable solvent to the desired concentration.
- Pre-wetting the Pigment: In a separate container, add the **Vat Black 27** powder and a small amount of the solvent or a wetting agent. Mix to form a paste. This step is crucial to displace air from the pigment surface.[10]
- Dispersion: a. Gradually add the pigment paste to the polymer solution under constant agitation with a high-speed disperser. b. For finer dispersions, process the mixture in a ball mill or with an ultrasonicator. The duration will depend on the desired particle size. c. Add a dispersing agent to the mixture to prevent re-agglomeration of the pigment particles.[19]
- Characterization: Evaluate the quality of the dispersion by measuring the particle size distribution or using a fineness of grind gauge.[20]

Table 3: Summary of Solvent Dispersion Parameters

Parameter	Recommendation
Pigment Concentration	Application dependent (typically 1-10 wt%)
Dispersing Agent	1 - 10 wt% of pigment
Dispersion Time	Dependent on equipment and desired fineness
Viscosity	Adjust with solvent as needed for application

Visualization of Protocols and Relationships

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